

Personal protective equipment for handling 2-Bromo-5-fluorophenol

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Compound of Interest

Compound Name: *2-Bromo-5-fluorophenol*

Cat. No.: *B114175*

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Essential Safety and Handling Guide for 2-Bromo-5-fluorophenol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-fluorophenol**. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **2-Bromo-5-fluorophenol**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₄ BrFO[1][2]
Molecular Weight	191.00 g/mol [1][2]
Appearance	Colorless to yellow to orange clear liquid[3]
Density	1.717 g/mL at 25 °C[1]
Flash Point	87 °C (188.6 °F) - closed cup[1]
Refractive Index	n _{20/D} 1.553[1]
CAS Number	147460-41-1[1][2][4]

Hazard Information

Hazard Classification	Description
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation.[1][5] H319: Causes serious eye irritation.[1][5] H335: May cause respiratory irritation.[1][5] H227: Combustible liquid.[3] H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[3]
Precautionary Statements	P261, P264, P271, P280, P302 + P352, P305 + P351 + P338[1]
Target Organs	Respiratory system[1]
Storage Class Code	10 - Combustible liquids[1]
WGK	WGK 3[1]

Operational Plan: Handling 2-Bromo-5-fluorophenol

1. Pre-Operational Checks:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.

- Fume Hood: Ensure a certified chemical fume hood is operational.
- PPE Inspection: Inspect all personal protective equipment (PPE) for integrity. This includes chemical-resistant gloves (e.g., butyl rubber or neoprene), safety goggles with side-shields or a face shield, and a lab coat.[6][7]
- Spill Kit: Verify that a spill kit containing an inert absorbent material (e.g., sand or vermiculite) is readily accessible.[6]
- Emergency Equipment: Locate and ensure accessibility to the nearest safety shower and eyewash station.

2. Handling Procedure:

- Work Area: All handling of **2-Bromo-5-fluorophenol** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[6]
- Personal Protective Equipment: At a minimum, wear chemical-resistant gloves, safety goggles, and a lab coat.[6] For tasks with a higher risk of splashing, consider a chemically impervious apron.[7]
- Dispensing: When transferring or dispensing the liquid, do so slowly and carefully to avoid splashes.
- Heating: Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Contamination: Avoid contact with skin and eyes.[8] Do not eat, drink, or smoke when using this product.[3]

3. Post-Operational Cleanup:

- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any residue.[8]
- Hand Washing: Wash hands thoroughly with soap and water after handling.[8]

- Storage: Store **2-Bromo-5-fluorophenol** in a tightly closed container in a cool, dry, and well-ventilated place.[3][8]

Disposal Plan for **2-Bromo-5-fluorophenol**

1. Waste Segregation and Collection:

- Waste Stream: **2-Bromo-5-fluorophenol** is classified as a halogenated organic waste.[6]
- Container: Collect waste in a designated, properly labeled, and sealed container.[6]
- Segregation:
 - Do not mix with non-halogenated organic solvents.[6]
 - Do not mix with acidic or basic waste streams.[6]
 - Do not mix with heavy metals, pesticides, or cyanides.[6]

2. Spill Management:

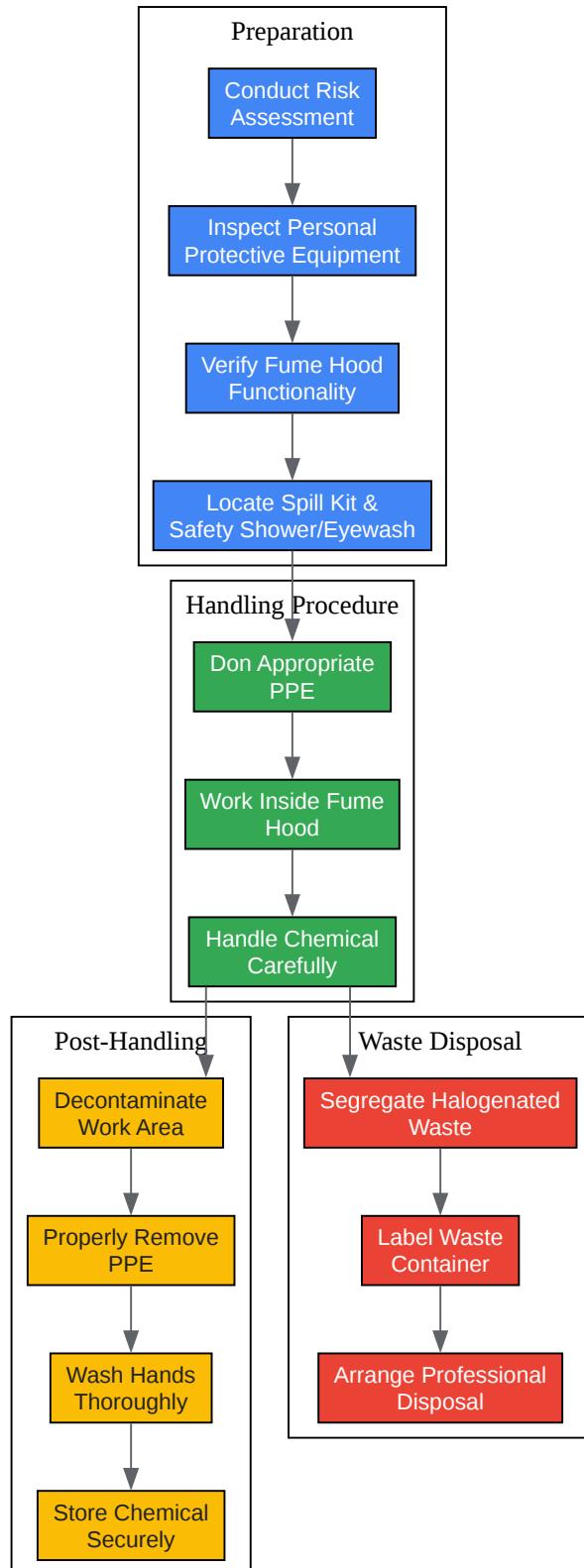
- Containment: In the event of a spill, contain the leak with an inert absorbent material such as sand or vermiculite.[6]
- Collection: Collect the contaminated absorbent material in a sealed, properly labeled container for disposal as hazardous waste.[6]
- Ventilation: Ensure the area is well-ventilated during cleanup.

3. Final Disposal:

- Method: The recommended disposal method for halogenated organic compounds is high-temperature incineration at a licensed chemical destruction facility.[6]
- Professional Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[8] Do not let the product enter drains.[8]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Bromo-5-fluorophenol**, from preparation to disposal.



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